

# 3-Ethyl-2,2-dimethyloxirane molecular weight and formula

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## Compound of Interest

Compound Name: 3-Ethyl-2,2-dimethyloxirane

Cat. No.: B072179

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## A Technical Guide to 3-Ethyl-2,2-dimethyloxirane

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-Ethyl-2,2-dimethyloxirane**, a versatile epoxide compound. It covers its fundamental molecular properties, a detailed experimental protocol for its synthesis and characterization, and a logical workflow for its potential application in synthetic chemistry.

### Core Molecular Data

**3-Ethyl-2,2-dimethyloxirane** is an organic compound featuring a strained three-membered ring containing oxygen, known as an epoxide.<sup>[1][2]</sup> This structural feature, the oxirane ring, is responsible for its high reactivity and utility as a synthetic intermediate.<sup>[1][2]</sup> The compound is also known by other names, including 2,3-epoxy-2-methylpentane and 2-methyl-2-pentene oxide.<sup>[3][4]</sup>

The key quantitative data for this molecule are summarized in the table below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O[1][2][3][4][5]
Molecular Weight	100.16 g/mol [1][2][4][6]
Monoisotopic Mass	100.088815002 Da[4][7]
CAS Number	1192-22-9[1][2][3][4]

## Experimental Protocols: Synthesis and Characterization

The primary route for synthesizing **3-Ethyl-2,2-dimethyloxirane** is through the epoxidation of its corresponding alkene precursor, 2-methyl-2-pentene.[1] A common and effective method involves the use of a peroxyacid, such as meta-chloroperoxybenzoic acid (m-CPBA).[1]

Protocol: Synthesis via Epoxidation of 2-methyl-2-pentene

- Objective: To synthesize **3-Ethyl-2,2-dimethyloxirane** with high purity.
- Materials:
  - 2-methyl-2-pentene
  - meta-Chloroperoxybenzoic acid (m-CPBA)
  - Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
  - Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)
  - Saturated sodium chloride solution (brine)
  - Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
  - Round-bottom flask, magnetic stirrer, dropping funnel, separatory funnel, rotary evaporator.
- Procedure:

- Dissolve 2-methyl-2-pentene in dichloromethane in a round-bottom flask and cool the solution to 0°C in an ice bath.
- In a separate beaker, dissolve m-CPBA in dichloromethane.
- Add the m-CPBA solution dropwise to the stirred alkene solution over a period of 30 minutes, maintaining the temperature at 0°C.
- Allow the reaction to stir for an additional 2-4 hours at room temperature, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate to neutralize the excess peroxyacid and the m-chlorobenzoic acid byproduct.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude **3-Ethyl-2,2-dimethyloxirane** by fractional distillation.

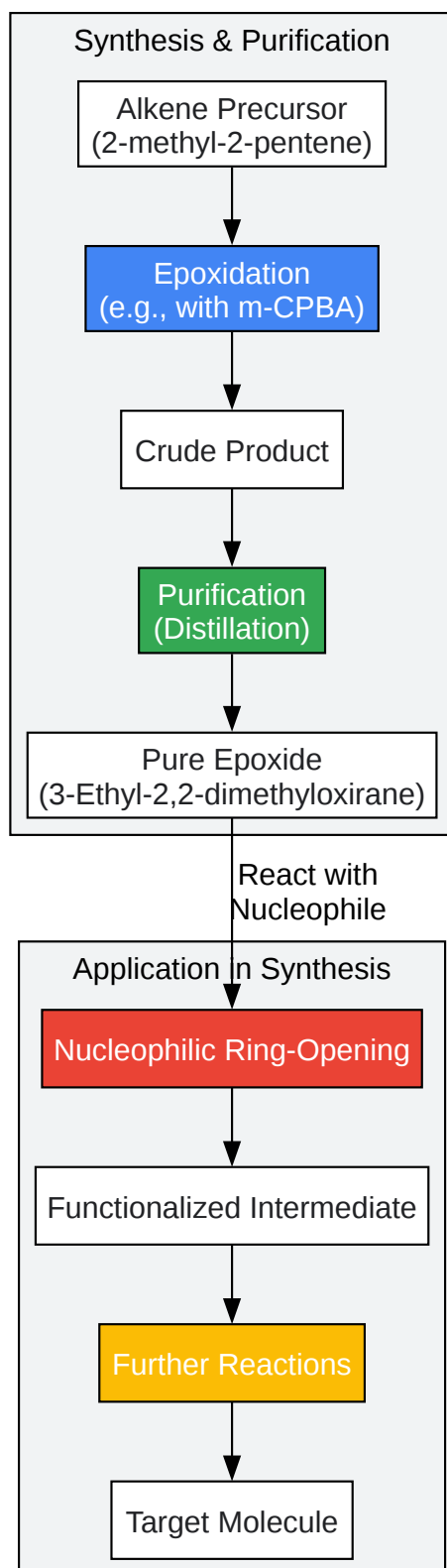
#### Protocol: Characterization of **3-Ethyl-2,2-dimethyloxirane**

- Objective: To confirm the identity and purity of the synthesized product.
- Methods:
  - Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the sample and confirm its molecular weight by observing the molecular ion peak.[\[3\]](#)
  - Nuclear Magnetic Resonance (NMR) Spectroscopy:
    - <sup>1</sup>H NMR: To identify the different types of protons and their connectivity in the molecule.

- $^{13}\text{C}$  NMR: To identify the number of unique carbon environments in the molecule.[4]
- Infrared (IR) Spectroscopy: To identify the characteristic C-O-C stretching vibrations of the epoxide ring.[4]

## Application Workflow: Synthetic Intermediate

Due to the significant ring strain, **3-Ethyl-2,2-dimethyloxirane** readily undergoes ring-opening reactions with various nucleophiles.[2][8] This reactivity makes it a valuable building block in organic synthesis for creating more complex molecules with specific functionalities. The workflow below illustrates a general pathway for its application.



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Caption: Workflow for the synthesis and synthetic application of **3-Ethyl-2,2-dimethyloxirane**.

This diagram illustrates the logical progression from the starting alkene to the pure epoxide, followed by its use in a nucleophilic ring-opening reaction to generate a functionalized intermediate, which can then be used to build more complex target molecules. This pathway is fundamental in medicinal chemistry and materials science for creating novel compounds.[2]

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